

4-Nitrophthalamide spectroscopic data

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Compound Focus: N-Nitrophthalamide

CAS No.: 5336-97-0

Cat. No.: S6585608

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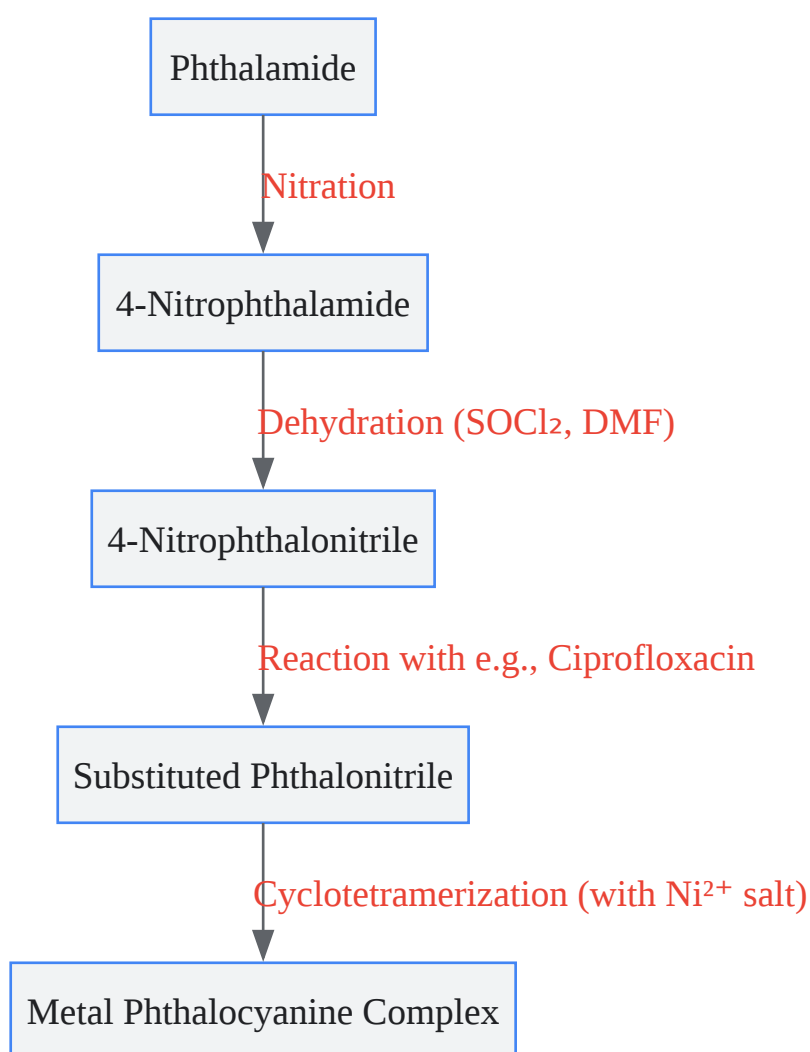
Chemical Profile and Physical Data

The table below summarizes the fundamental information for 4-Nitrophthalamide.

Property	Details
CAS Number	13138-53-9 [1]
Systematic Name	4-Nitrobenzene-1,2-dicarboxamide [2]
Molecular Formula	$C_8H_7N_3O_4$ [1] [2]
Molecular Weight	209.16 g/mol [1]
Melting Point	465–469 K (192–196 °C) [2]. Another study reports 223 °C [3].
Application	Intermediate in the synthesis of phthalocyanines and phthalonitriles [1] [3].

Synthesis and Experimental Protocols

4-Nitrophthalamide is a key precursor in synthesizing phthalocyanine complexes. The following workflow illustrates its role and the subsequent reaction steps.



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Synthetic pathway from phthalamide to metal phthalocyanine [3].

Detailed Experimental Procedure

The synthesis begins with the nitration of phthalamide, followed by a dehydration step to form a key nitrile intermediate [3].

- **Synthesis of 4-Nitrophthalamide from 4-Nitrophthalimide**
 - **Procedure:** Stir a mixture of 4-nitrophthalimide and concentrated ammonium hydroxide (NH₄OH) at room temperature for 24 hours [2].
 - **Work-up and Isolation:** Filter the resulting off-white precipitate under vacuum and wash it with cold water to obtain the pure title compound [2]. This method yields approximately 64% [2].

- **Conversion to 4-Nitrophthalonitrile**

- **Procedure:** Dehydrate 4-Nitrophthalamide using thionyl chloride (SOCl₂) in an N,N-Dimethylformamide (DMF) solvent system [3].
- **Note:** This step is crucial for preparing the phthalonitrile ligand required for cyclotetramerization into phthalocyanines [3].

Characterization and Further Research

- **Reported Characterization:** The synthesized compounds in the referenced study were characterized by NMR, FT-IR, and UV-Vis spectrophotometry [3]. The electronic spectra of the resulting nickel phthalocyanine complex in DMF showed an intense Q band absorption at **690 nm** [3].
- **Safety Note:** The compound is labeled "**For Research Use Only. Not Intended for Diagnostic or Therapeutic Use**" [1].

Available data covers synthesis and some physical properties but lacks full spectroscopic details like NMR or IR spectra. This information is typically found in specialized analytical data repositories.

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References

1. - 4 | CAS 13138-53-9 | SCBT - Santa Cruz... Nitrophthalamide [scbt.com]
2. (IUCr) 4 - Nitrophthalamide [journals.iucr.org]
3. Synthesis and Characterization of Metal Phthalocyanine Complex... [ejtas.com]

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